

Physical properties of 3-Picolylamine (boiling point, density)

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Compound of Interest

Compound Name: 3-Picolylamine

Cat. No.: B1677787

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Technical Guide: Physical Properties of 3-Picolylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **3-Picolylamine** (also known as 3-(aminomethyl)pyridine), a crucial building block in pharmaceutical and chemical synthesis. This document summarizes its boiling point and density, outlines representative experimental protocols for their determination, and presents the data in a clear, structured format for ease of reference.

Core Physical Properties

3-Picolylamine is a colorless to light yellow liquid at room temperature.^[1] Its physical characteristics are fundamental to its handling, reaction setup, and purification processes in a laboratory or industrial setting.

Data Summary

The following table summarizes the reported boiling point and density of **3-Picolylamine** from various chemical data sources.

Physical Property	Value	Conditions
Boiling Point	73-74 °C	at 1 mmHg[2][3][4]
226 °C	at atmospheric pressure[5]	
Density	1.062 g/mL	at 25 °C[2][3][4]
Specific Gravity	1.07	at 20/20 °C

Experimental Protocols

While the exact protocols used to establish the literature values are not publicly detailed, the following sections describe standard and widely accepted methodologies for determining the boiling point and density of a liquid organic compound like **3-Picollylamine**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid. For a substance like **3-Picollylamine**, which has a relatively high boiling point at atmospheric pressure, vacuum distillation is often employed to prevent decomposition.

Methodology: Micro Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes.

- Sample Preparation: A small amount (a few milliliters) of **3-Picollylamine** is placed into a small test tube. A capillary tube, sealed at one end, is then placed (open end down) into the test tube.
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- Heating: The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- Observation: As the temperature rises, a stream of bubbles will emerge from the capillary tube. Heating is continued until a steady stream is observed.

- **Measurement:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid begins to be drawn into the capillary tube.

Determination of Density

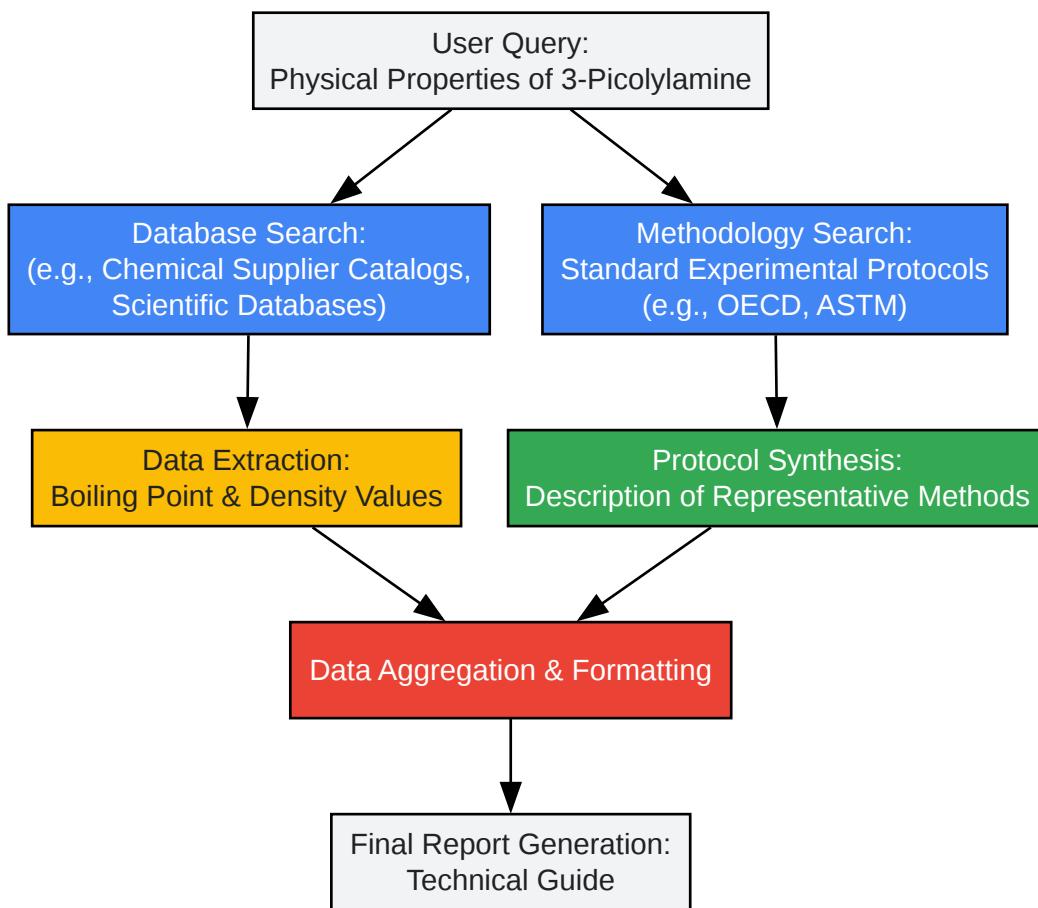
Density is the mass of a substance per unit volume. For liquids, it is commonly determined using a pycnometer or a hydrometer.

Methodology: Density Determination using a Pycnometer

- **Preparation:** A clean, dry pycnometer (a glass flask with a precise volume) is weighed accurately (m_1).
- **Sample Filling:** The pycnometer is filled with **3-Picolylamine**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped off.
- **Weighing:** The filled pycnometer is weighed again to determine the mass of the liquid (m_2).
- **Volume Calibration:** The same procedure is repeated with a reference substance of known density at the same temperature, typically deionized water, to accurately determine the volume of the pycnometer.
- **Calculation:** The density (ρ) of **3-Picolylamine** is calculated using the formula: $\rho = (m_2 - m_1) / V$ where V is the calibrated volume of the pycnometer.

Logical Workflow for Information Retrieval

The process of obtaining and presenting the physical properties of a chemical compound involves a structured workflow, from initial query to final data presentation.



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